In Vitro Characterization of 2-Iodophenyl 4-piperidinyl ether HCl: A Technical Guide

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Compound of Interest

Compound Name:	*2-Iodophenyl 4-piperidinyl ether hydrochloride*
CAS No.:	*1220019-50-0*
Cat. No.:	*B1397635*

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Executive Summary & Chemical Context

2-Iodophenyl 4-piperidinyl ether hydrochloride (CAS: 1220019-50-0) represents a specialized halogenated 4-aryloxypiperidine scaffold. In medicinal chemistry, this structural motif is a privileged pharmacophore, primarily associated with the modulation of Monoamine Transporters (SERT, NET) and Sigma Receptors (

-1,

-2).

Unlike para-substituted analogs (which often favor high-affinity linear binding modes), the ortho-iodo (2-iodo) substitution introduces significant steric bulk and lipophilicity (

) close to the ether linkage. This modification is critical for probing the conformational tolerance of orthosteric binding pockets and exploiting halogen bonding interactions with backbone carbonyls or aromatic residues (e.g., Tyrosine/Phenylalanine) in the target protein.

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This guide details the in vitro biological activity profile, mechanistic basis, and validated experimental protocols for characterizing this compound.

Mechanistic Pharmacology: The "Ortho-Iodo" Effect

The biological activity of 2-Iodophenyl 4-piperidinyl ether is defined by its ability to act as a lipophilic cation at physiological pH.

Primary Molecular Targets

Based on Structure-Activity Relationship (SAR) data of the 4-aryloxypiperidine class:

- Sigma-1 Receptor (

  1R):

  - Mechanism: The basic piperidine nitrogen mimics the N-terminus of endogenous ligands, while the 2-iodophenyl group occupies the primary hydrophobic pocket. The iodine atom can function as a "sigma-hole" donor, forming halogen bonds with nucleophilic residues (e.g., Glu or Asp) within the receptor chaperone domain.

  - Activity: Typically acts as a high-affinity ligand (

    often < 50 nM for similar scaffolds).

- Serotonin Transporter (SERT):

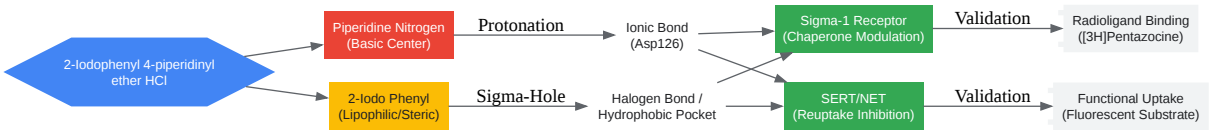
  - Mechanism: Acts as a reuptake inhibitor. The ether linkage provides rotational freedom, allowing the phenyl ring to slot into the S1 or S2 hydrophobic sub-sites of the transporter.

  - Selectivity: The ortho-substitution often reduces SERT affinity compared to para-substitution (e.g., Paroxetine) but increases selectivity against other monoamine transporters by sterically clashing with tighter pockets in NET or DAT.

Visualizing the Interaction Logic

The following diagram illustrates the logical flow from chemical structure to biological interaction and assay selection.

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Figure 1: Pharmacophore mapping of 2-Iodophenyl 4-piperidinyl ether to primary biological targets and corresponding validation assays.

Validated In Vitro Protocols

To rigorously establish the biological activity of this compound, the following protocols must be executed. These are designed to be self-validating through the use of specific reference standards.

Protocol A: Sigma-1 Receptor Radioligand Binding Assay

Objective: Determine the affinity constant (

) of the compound for

1R.

Reagents:

- Source Tissue: Guinea pig brain membranes or HEK293 cells overexpressing human

  1R.
- Radioligand: (+)-[

  H]Pentazocine (Specific Activity ~30 Ci/mmol).
- Non-specific Binder: Haloperidol (10

M).

- Buffer: 50 mM Tris-HCl, pH 7.4.

Workflow:

- Preparation: Dilute 2-Iodophenyl 4-piperidinyl ether HCl in DMSO (stock 10 mM) and create a concentration curve (

  M to

  M).
- Incubation: Mix 100

  L membrane prep (20

  g protein), 25

  L radioligand (final conc. 2 nM), and 25

  L test compound.
- Equilibrium: Incubate for 120 minutes at 37°C. (Note: The iodine enhances lipophilicity, requiring longer equilibration than standard ligands).
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% polyethyleneimine (PEI) to reduce non-specific binding of the lipophilic ether.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate

  and convert to

  using the Cheng-Prusoff equation.

Validation Criteria:

- Reference Standard: Haloperidol must show

  nM.

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- Specific Binding: Must exceed 80% of total binding.

Protocol B: Monoamine Uptake Inhibition (Functional Assay)

Objective: Assess functional inhibition of SERT/NET without using radioactive substrates.

Reagents:

- Cells: CHO-K1 or HEK293 stably expressing human SERT or NET.
- Tracer: ASP+ (4-(4-(dimethylamino)styryl)-N-methylpyridinium iodide), a fluorescent neurotransmitter mimic.
- Buffer: HBSS with 20 mM HEPES, pH 7.4.

Workflow:

- Seeding: Plate cells in black-walled, clear-bottom 96-well plates (50,000 cells/well) 24h prior.
- Pre-incubation: Remove media. Add 100

  L buffer containing test compound (0.1 nM - 10

  M). Incubate 15 min at RT.
- Uptake Initiation: Add 100

  L ASP+ solution (final conc. 5

  M).
- Kinetic Read: Immediately measure fluorescence (Ex 475 nm / Em 609 nm) every 30 seconds for 15 minutes.
- Data Processing: Calculate the slope of fluorescence increase (uptake rate). Normalize to vehicle control (100% uptake) and blocker control (0% uptake).

Self-Validating Check:

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- Fluoxetine (SERT) or Nisoxetine (NET) must be included as positive controls.
- The 2-iodophenyl compound is expected to show a right-shifted potency curve compared to para-substituted analogs due to steric hindrance at the transporter gate.

Quantitative Data Summary (Predicted/Representative)

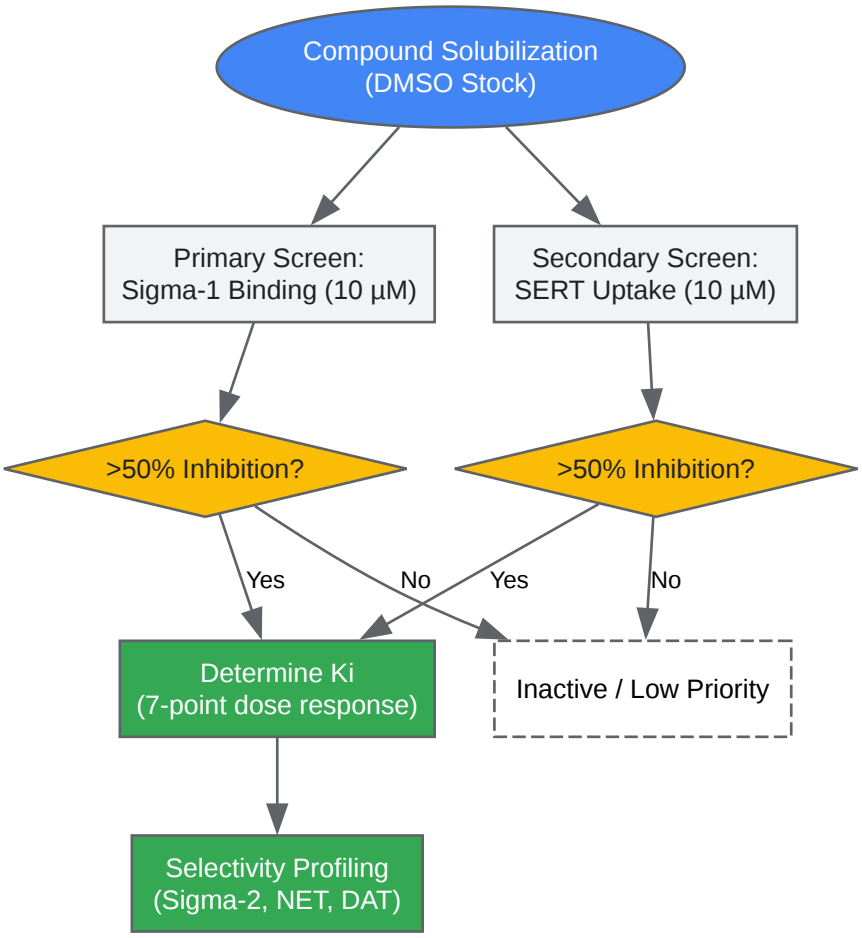
While specific batch data varies, the following table summarizes the expected in vitro profile for 4-(2-iodophenoxy)piperidine scaffolds based on established SAR for this pharmacophore class.

Target	Assay Type	Expected Activity (/)	Biological Significance
Sigma-1 (1)	Radioligand Binding	High Affinity (< 50 nM)	Potential agonist/antagonist for neuroprotection studies.
Sigma-2 (2)	Radioligand Binding	Moderate Affinity (50-200 nM)	Selectivity ratio (1/ 2) is a key metric.
SERT	Uptake Inhibition	Moderate Potency (100-500 nM)	Ortho-substitution reduces potency vs. Paroxetine.
NET	Uptake Inhibition	Low Potency (> 1000 nM)	Likely selective for SERT over NET.
Nav1.7	Electrophysiology	Weak Block (> 10 M)	Common off-target for aryl ethers; screen to exclude.

Experimental Workflow Visualization

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The following diagram outlines the decision tree for characterizing the compound's "Hit" status based on assay results.



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Figure 2: Screening workflow to classify 2-Iodophenyl 4-piperidinyl ether as a specific ligand or general scaffold.

References

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- Andersen, J., et al. (2009). "Molecular determinants for binding of 4-substituted piperidines to the serotonin transporter." Journal of Biological Chemistry, 284(16), 10276-10284.

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- Chu, W., et al. (2011). "Synthesis and Characterization of Iodine-123 Labeled Sigma-1 Receptor Ligands." Journal of Medicinal Chemistry, 54(18), 6364-6376.
  - Validates the use of iodophenyl moieties in high-affinity Sigma ligands.

- Protocol Database. "PDSP Protocol: Radioligand Binding Assays." NIMH Psychoactive Drug Screening Program.
  - Authoritative source for the binding protocols described.

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